

Technical Comparison Guide: IR Spectroscopic Profiling of 2-Amino-5-iodo-4-methylphenol

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Compound of Interest

Compound Name: 2-Amino-5-iodo-4-methylphenol

Cat. No.: B15202768

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Executive Summary & Structural Logic

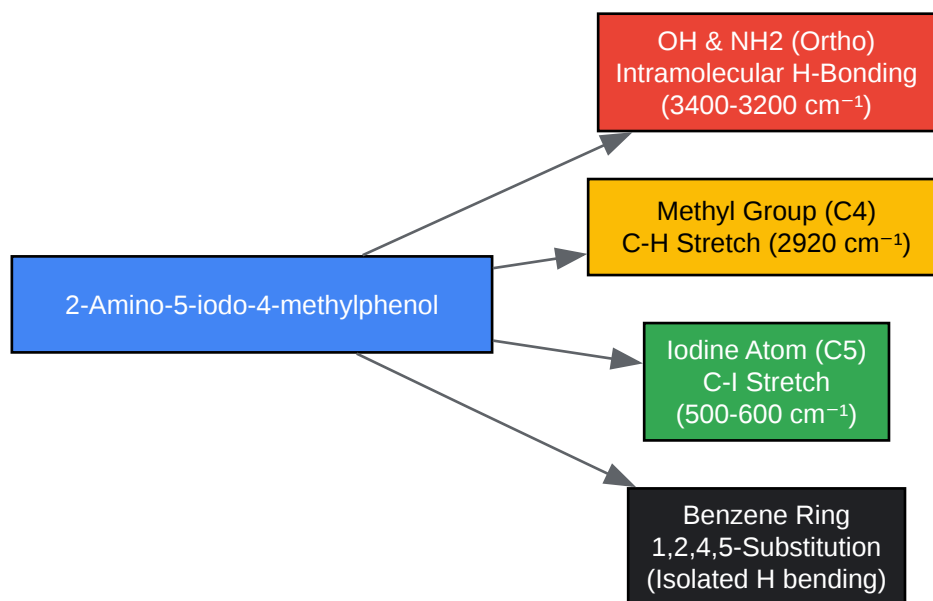
2-Amino-5-iodo-4-methylphenol is a tetra-substituted benzene derivative.^[1] In synthetic workflows, it is typically generated via the iodination of 2-Amino-4-methylphenol.^[1]

To validly identify this compound, one must look for three distinct spectroscopic events:

- Retention of the ortho-amino-phenol core (Intramolecular H-bonding).^[1]
- Appearance of the Carbon-Iodine (C-I) stretching vibration.^{[1][2]}
- Transformation of the aromatic substitution pattern from 1,2,4-trisubstituted to 1,2,4,5-tetrasubstituted (changes in C-H out-of-plane bending).

Structural Functional Group Map

The following diagram outlines the key vibrational nodes associated with the molecule's structure.



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Figure 1: Functional group mapping to IR vibrational regions.[1]

Comparative Spectral Analysis

The following table contrasts the starting material (Precursor) with the iodinated Target. The "Shift/Change" column highlights the diagnostic peaks required for product verification.[1]

Vibrational Mode	Precursor (2-Amino-4-methylphenol)	Target (2-Amino-5-iodo-4-methylphenol)	Diagnostic Shift / Change
O-H Stretch	3300–3400 cm^{-1} (Broad)	3300–3400 cm^{-1} (Broad)	Retention. Both compounds exhibit strong intramolecular H-bonding between -OH and -NH ₂ , broadening these peaks significantly. [1]
N-H Stretch	~3350 & 3280 cm^{-1} (Doublet)	~3350 & 3280 cm^{-1} (Doublet)	Retention. The primary amine doublet remains, often superimposed on the O-H shoulder.
C-H Stretch (Alkyl)	2960–2850 cm^{-1}	2960–2850 cm^{-1}	Retention. Methyl group C-H vibrations remain largely unaffected by the ring halogenation.
Aromatic C=C	1600, 1510 cm^{-1}	1590, 1490 cm^{-1}	Minor Shift. The heavy atom (Iodine) may cause a slight red-shift (lower wavenumber) of the ring breathing modes due to increased mass.

C-H Out-of-Plane (OOP)	800–860 cm ⁻¹ (2 Adjacent H)	860–880 cm ⁻¹ (Isolated H)	CRITICAL CHANGE. The precursor has H's at C5/C6 (adjacent). The target has isolated H's at C3 and C6. [1] The "adjacent H" bands will disappear. [1]
C-I Stretch	Absent	500–600 cm ⁻¹	NEW PEAK. A medium-to-strong band appears in the far fingerprint region, confirming iodination. [1]

Deep Dive: The "Iodine Effect"

The introduction of Iodine at Position 5 is the primary differentiator.[\[1\]](#)

- Mass Effect: Iodine is heavy (126.9 amu).[\[1\]](#) This lowers the frequency of the ring vibrations involving the C-5 carbon.[\[1\]](#)
- Fingerprint Region: The C-I bond is weak and polarizable.[\[1\]](#) Its stretching vibration occurs in the "Far IR" (often <600 cm⁻¹).[\[1\]](#) Note: Standard ZnSe ATR crystals often have a cutoff around 600 cm⁻¹.[\[1\]](#) To see this peak clearly, a CsI or Diamond ATR or a KBr pellet is recommended.[\[1\]](#)

Experimental Validation Protocol

To ensure scientific integrity, the following protocol distinguishes the target from common impurities (unreacted precursor or over-iodinated byproducts).

Method: KBr Pellet Transmission Spectroscopy

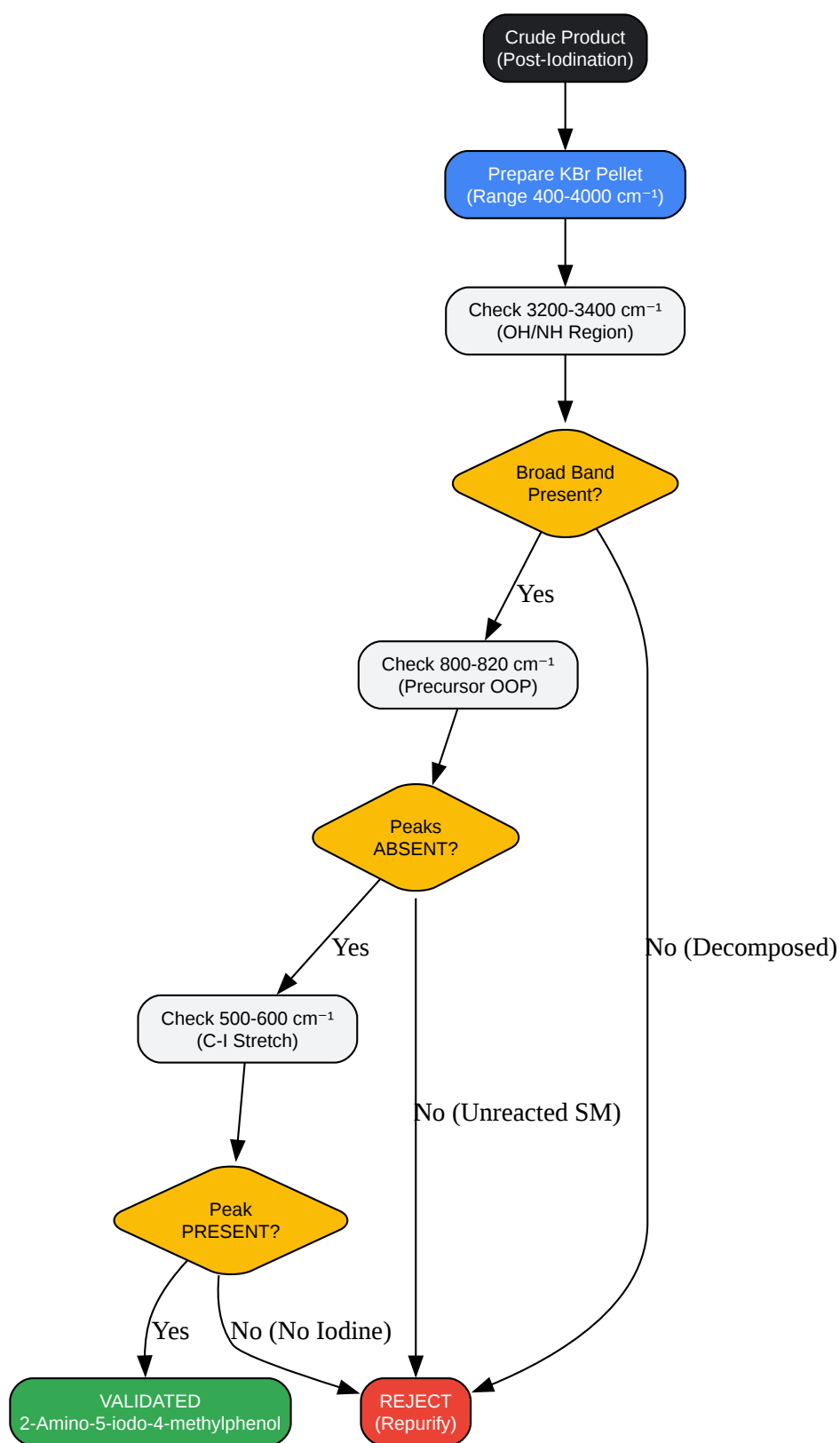
Why KBr? Transmission mode avoids the low-frequency cutoff of standard ATR crystals, ensuring the C-I stretch (500–600 cm⁻¹) is visible.[\[1\]](#)

Step-by-Step Protocol:

- Sample Prep:
 - Take ~1-2 mg of the dry solid (**2-Amino-5-iodo-4-methylphenol**).[\[1\]](#)
 - Mix with ~100 mg of spectroscopic grade KBr (Potassium Bromide).[\[1\]](#)
 - Grind to a fine powder using an agate mortar and pestle (particle size < 2 μm to avoid scattering).[\[1\]](#)
- Pellet Formation:
 - Place powder in a die set.[\[1\]](#)
 - Apply 8–10 tons of pressure for 2 minutes under vacuum (to remove moisture).[\[1\]](#)
 - Result: A transparent/translucent disc.[\[1\]](#)
- Acquisition:
 - Range: 4000 cm^{-1} to 400 cm^{-1} .[\[1\]](#)
 - Resolution: 4 cm^{-1} .[\[1\]](#)
 - Scans: 32 or 64.
- Validation Logic (Self-Check):
 - Check 1: Is there a broad band at 3300 cm^{-1} ? -> Yes (Confirm Phenol/Amine).[\[1\]](#)
 - Check 2: Is there a peak at ~550 cm^{-1} ? -> Yes (Confirm Iodine).[\[1\]](#)
 - Check 3: Are the bands at 800–820 cm^{-1} (adjacent hydrogens) absent? -> Yes (Confirm substitution at C5).

Analytical Workflow Diagram

This workflow illustrates the decision tree for validating the synthesis of the target molecule.



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Figure 2: Step-by-step logic for IR validation of the iodinated product.

References

- Sigma-Aldrich. 2-Amino-4-methylphenol Product Specification & IR Reference. [1][3][4] (Precursor Data). [1] Available at: [1]
- National Institutes of Health (NIH) - PubChem. 2-Amino-4-methylphenol Compound Summary (CID 7264). [1] Available at: [1]
- ChemicalBook. 2-Iodo-4-methylphenol Spectral Data. (Comparative Halo-phenol Data). Available at: [1]
- UCLA Chemistry. Table of Characteristic IR Absorptions. (General Functional Group Frequency Reference). Available at: [1]
- LibreTexts Chemistry. Infrared Spectra of Aryl Halides. (C-I Stretch and OOP Bending Rules). Available at: [1]

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Sources

- 1. 2-Amino-5-methylphenol | C₇H₉NO | CID 76082 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Chemistry: Alkyl and aryl halide infrared spectra [openchemistryhelp.blogspot.com]
- 3. 5-氨基-2-甲基苯酚 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 2-Amino-4-methylphenol 97 95-84-1 [sigmaaldrich.com]
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